

solubility of Succinic acid- $^{13}\text{C}_4$ in different solvents

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Compound of Interest

Compound Name: Succinic acid- $^{13}\text{C}_4$

Cat. No.: B1316312

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Solubility of Succinic Acid- $^{13}\text{C}_4$: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of Succinic Acid- $^{13}\text{C}_4$ in various solvents. Given that isotopic labeling is unlikely to significantly alter solubility, the data presented herein is based on studies of unlabeled succinic acid. This document includes quantitative solubility data, detailed experimental protocols for solubility determination, and a diagram illustrating the role of succinate in the Krebs cycle, a key metabolic pathway where ^{13}C -labeled succinic acid is often employed as a tracer.

Core Data: Solubility Profile of Succinic Acid

The solubility of succinic acid is a critical parameter for its use in various research and development applications, from preparing stock solutions for cell culture experiments to formulation development. The following table summarizes the quantitative solubility of succinic acid in a range of common laboratory solvents.

Solvent	Temperature (°C)	Solubility (g/100 mL)
Water	25	8.32
Boiling Water	100	100
Ethanol	25	9.0
Methanol	25	15.8
Acetone	25	2.8
Diethyl Ether	25	0.66
Chloroform	25	0.02
Glycerol	25	5.0
Benzene	-	Insoluble
Toluene	-	Insoluble
Carbon Disulfide	-	Practically Insoluble
Carbon Tetrachloride	-	Practically Insoluble
Petroleum Ether	-	Practically Insoluble

Note: The solubility of succinic acid is significantly influenced by temperature, generally increasing with a rise in temperature.^[1] The presence of two carboxylic acid groups enhances its solubility in polar solvents.^[1]

Experimental Protocol: Determination of Solubility via the Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound. The following protocol provides a step-by-step guide for this procedure.

Objective: To determine the equilibrium solubility of Succinic Acid-¹³C₄ in a given solvent at a specific temperature.

Materials:

- Succinic Acid- $^{13}\text{C}_4$ (solid)
- Solvent of interest
- Screw-capped vials or flasks
- Constant temperature shaker or incubator
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Volumetric flasks
- Analytical instrument for quantification (e.g., HPLC-UV, LC-MS)

Procedure:

- Preparation of Supersaturated Solution:
 - Add an excess amount of solid Succinic Acid- $^{13}\text{C}_4$ to a vial or flask. The amount should be sufficient to ensure that undissolved solid remains at equilibrium.
 - Add a known volume of the solvent to the vial.
 - Securely cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a constant temperature shaker or incubator set to the desired temperature.
 - Agitate the mixture for a sufficient period to reach equilibrium. This can range from 24 to 72 hours, depending on the compound and solvent. It is advisable to determine the equilibration time by sampling at different time points (e.g., 24, 48, and 72 hours) to ensure the concentration has reached a plateau.

- Phase Separation:
 - Once equilibrium is reached, cease agitation and allow the undissolved solid to settle.
 - Carefully withdraw a sample of the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter (e.g., 0.22 μm) into a clean vial. This step is crucial to remove any undissolved microparticles. The filter material should be compatible with the solvent.
- Quantification:
 - Accurately dilute the filtered supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
 - Analyze the diluted sample using a validated analytical method (e.g., HPLC-UV or LC-MS) to determine the concentration of Succinic Acid- $^{13}\text{C}_4$.
 - Prepare a calibration curve using standard solutions of known concentrations to accurately quantify the sample.
- Data Analysis:
 - Calculate the solubility by multiplying the measured concentration by the dilution factor.
 - The experiment should be performed in triplicate to ensure the reliability of the results.

Visualization: Succinate in the Krebs Cycle

Succinic acid, as succinate, is a key intermediate in the Krebs cycle (also known as the citric acid cycle or TCA cycle), a central metabolic pathway for cellular energy production. Succinic Acid- $^{13}\text{C}_4$ is a valuable tracer for studying the flux through this pathway.



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References

- 1. Shake-Flask Aqueous Solubility assay (Kinetic solubility) [protocols.io]
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